

Safety Precautions for 2-Methoxypentane: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Methoxypentane

Cat. No.: B14715795

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **2-Methoxypentane**. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **2-Methoxypentane** (CAS No. 6795-88-6), the following safety precautions and protocols have been compiled from available physical and chemical data for the compound, supplemented with safety information from structurally similar chemicals. It is crucial to handle **2-Methoxypentane** with caution and to perform a thorough risk assessment before commencing any experimental work.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Methoxypentane** is presented in Table 1. This data is essential for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C6H14O	LookChem[1]
Molecular Weight	102.177 g/mol	LookChem[1]
Boiling Point	91-92 °C	CAS Common Chemistry[2]
Melting Point	-105.78 °C (estimate)	LookChem[1]
Density	0.750 g/cm ³ at 25 °C	CAS Common Chemistry[2]
Flash Point	Data not available	
Lower Explosive Limit (LEL)	Data not available	
Upper Explosive Limit (UEL)	Data not available	
Autoignition Temperature	Data not available	

Hazard Identification and General Safety Precautions

While a specific GHS classification for **2-Methoxypentane** is not readily available, based on its ether structure and properties of similar substances, it should be treated as a flammable liquid that may cause skin and eye irritation, and may be harmful if inhaled or ingested.

General Precautions:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE).
- Ground and bond containers and receiving equipment to prevent static electricity buildup.

- Use non-sparking tools.^[3]

Experimental Protocols

Handling Protocol

- Risk Assessment: Before handling **2-Methoxypentane**, conduct a thorough risk assessment for the specific experiment, considering the quantities used, temperature, and potential for aerosol generation.
- Ventilation: All work with **2-Methoxypentane** must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
- Dispensing:
 - Use a properly functioning dispensing system (e.g., burette, pipette with a bulb) to avoid spills and splashing.
 - Ensure all containers are clearly labeled.
 - Ground all equipment to prevent static discharge.
- Waste Disposal: Dispose of **2-Methoxypentane** waste and contaminated materials in a designated, labeled hazardous waste container according to institutional and local regulations.

Storage Protocol

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.

- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.
- Ignition Sources: Ensure the storage area is free of ignition sources such as heat, sparks, and open flames.

Emergency Procedures

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response Protocol

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition from the area.
- Containment: For small spills, absorb the liquid with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Cleanup: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.
- For large spills, evacuate the area and contact emergency services.

Fire Fighting Measures

- **Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂) to extinguish a fire. A water spray can be used to cool fire-exposed containers.
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water as it may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Mandatory Visualizations

Caption: Workflow for the safe handling of **2-Methoxypentane**.

Disclaimer: The information provided in this document is intended for guidance only and is based on the best available data at the time of publication. It is not a substitute for a formal Safety Data Sheet (SDS) and a comprehensive risk assessment. Users are responsible for complying with all applicable local, state, and federal regulations regarding the safe handling, use, and disposal of chemical substances.

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References

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